

Solubility Profile of 2-Methoxy-5-methylphenylacetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-methylphenylacetic acid

Cat. No.: B1296839

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **2-methoxy-5-methylphenylacetic acid** in common laboratory solvents. Due to a lack of publicly available quantitative solubility data for this specific compound, this document provides solubility information for the closely related compound, 2-methoxyphenylacetic acid, as a surrogate. Furthermore, a detailed experimental protocol is provided to enable researchers to determine the precise solubility of **2-methoxy-5-methylphenylacetic acid** in their laboratories.

Introduction

2-Methoxy-5-methylphenylacetic acid is a carboxylic acid derivative with potential applications in pharmaceutical research and development. Understanding its solubility in various solvents is a critical parameter for its synthesis, purification, formulation, and biological screening. The presence of a carboxylic acid group suggests that its solubility in aqueous solutions will be pH-dependent, increasing in basic conditions due to the formation of a more soluble salt. The aromatic ring and methoxy group contribute to its potential solubility in organic solvents.

Quantitative Solubility Data (Surrogate Compound: 2-Methoxyphenylacetic Acid)

As a proxy for the target compound, the following table summarizes the known solubility of 2-methoxyphenylacetic acid (CAS No. 93-25-4). Researchers should consider this data as an estimation for **2-methoxy-5-methylphenylacetic acid**, recognizing that the additional methyl group may slightly alter its solubility characteristics.

Solvent	Chemical Class	Solubility	Temperature (°C)	Notes
Water	Polar Protic	9.2 g/L[1][2]	Not Specified	Solubility is expected to be pH-dependent.
Ethanol	Polar Protic	Soluble[3]	Not Specified	Specific quantitative data not available.
Acetone	Polar Aprotic	Soluble[3]	Not Specified	Specific quantitative data not available.
Chloroform	Halogenated	Soluble[3]	Not Specified	Specific quantitative data not available.

Experimental Protocol for Solubility Determination

To obtain precise solubility data for **2-methoxy-5-methylphenylacetic acid**, the following experimental protocol, based on the widely accepted shake-flask method, is recommended.

Objective: To determine the equilibrium solubility of **2-methoxy-5-methylphenylacetic acid** in a selection of common laboratory solvents at a controlled temperature.

Materials:

- **2-Methoxy-5-methylphenylacetic acid** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or other suitable analytical instrument for quantification.

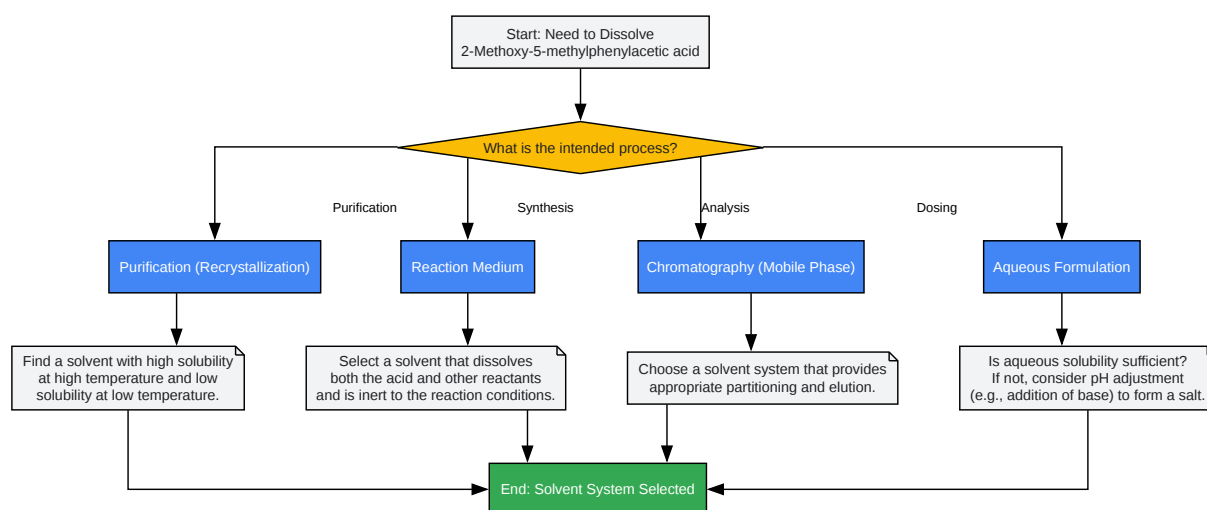
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **2-methoxy-5-methylphenylacetic acid** to a series of vials, each containing a known volume of a different solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required may need to be determined empirically.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.

- Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any remaining undissolved microparticles.
- Quantification:
 - Prepare a series of standard solutions of **2-methoxy-5-methylphenylacetic acid** of known concentrations in the respective solvent.
 - Analyze both the standard solutions and the filtered sample solutions using a validated analytical method, such as HPLC-UV.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of **2-methoxy-5-methylphenylacetic acid** in the sample solutions by interpolating from the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).
 - Report the temperature at which the solubility was determined.

Logical Workflow for Solvent Selection

The following diagram illustrates a logical workflow for selecting an appropriate solvent system for a given experimental process involving **2-methoxy-5-methylphenylacetic acid**, based on its anticipated solubility characteristics.



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References

- 1. 2-Methoxyphenylacetic acid CAS#: 93-25-4 [m.chemicalbook.com]
- 2. 2-Methoxyphenylacetic acid | 93-25-4 [amp.chemicalbook.com]
- 3. solubilityofthings.com [solubilityofthings.com]
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